

Inotodiol: A Technical Guide to its Physicochemical Properties and Biological Interactions

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Compound of Interest

Compound Name: *Inotodiol*

Cat. No.: *B1671956*

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Introduction

Inotodiol, a lanostane-type triterpenoid, is a significant bioactive compound isolated from the Chaga mushroom (*Inonotus obliquus*)[1][2]. This oxysterol has garnered considerable attention within the pharmaceutical and scientific communities due to its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and anti-allergic properties[3][4][5]. This technical guide provides a comprehensive overview of the physicochemical properties of **inotodiol**, detailed experimental protocols for their determination, and a visual representation of its known biological signaling pathways. All quantitative data is presented in structured tables for clarity and ease of comparison.

Physicochemical Properties of Inotodiol

The unique structural characteristics of **inotodiol**, particularly the hydroxyl group at the C-22 position, contribute to its distinct physicochemical properties when compared to analogous sterols like lanosterol and cholesterol[4][6].

Property	Value	Source
Molecular Formula	C ₃₀ H ₅₀ O ₂	[7]
Molecular Weight	442.72 g/mol	[3][7]
Appearance	White to off-white powder	[3]
Melting Point	192.06 °C	[4][6][8][9]
Solubility		
in Ethanol (30 °C)	24-25 mg/mL	[6][10]
in Dichloromethane (30 °C)	24-25 mg/mL	[6][10]
in Ethyl Acetate (30 °C)	6-8 mg/mL	[6][10]
in Methanol (30 °C)	6-8 mg/mL	[6][10]
in Acetone (30 °C)	6-8 mg/mL	[6][10]
in Acetonitrile (30 °C)	0.2-1 mg/mL	[6]
in n-Hexane (30 °C)	0.2-1 mg/mL	[6]
in Water	Low solubility	[6]
LogP (XLogP3-AA)	7.8	[7]
Purity (achieved)	>97%	[4][6]

Experimental Protocols

The determination of the physicochemical properties of **inotodiol** involves a range of analytical techniques. Below are detailed methodologies for key experiments.

Determination of Solubility

The solubility of **inotodiol** in various organic solvents is a critical parameter for its extraction, purification, and formulation.

Objective: To quantify the solubility of **inotodiol** in a selection of organic solvents at a controlled temperature.

Materials:

- Pure **inotodiol** (>97%)
- Organic solvents: ethanol, dichloromethane, ethyl acetate, methanol, acetone, acetonitrile, n-hexane
- Shaking incubator or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- An excess amount of pure **inotodiol** is added to a known volume of each organic solvent in a sealed vial.
- The vials are placed in a shaking incubator or water bath set to a constant temperature (e.g., 30 °C) and agitated until equilibrium is reached (typically 24-48 hours).
- After reaching equilibrium, the samples are centrifuged to pellet the undissolved solute.
- A known volume of the supernatant is carefully collected, filtered, and appropriately diluted.
- The concentration of **inotodiol** in the diluted supernatant is quantified using a validated HPLC method with UV detection at 210 nm[6].
- The solubility is expressed in mg/mL.

Thermal Analysis for Melting Point Determination

The melting point provides information about the purity and crystalline structure of **inotodiol**.

Objective: To determine the melting point of **inotodiol**.

Materials:

- Pure **inotodiol** (>97%)

- Differential Scanning Calorimeter (DSC)
- Aluminum pans and lids

Procedure:

- A small, accurately weighed sample of **inotodiol** (typically 1-5 mg) is placed in an aluminum pan, which is then hermetically sealed.
- The sample is placed in the DSC instrument alongside an empty reference pan.
- The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
- The heat flow to the sample is monitored as a function of temperature.
- The melting point is determined as the peak temperature of the endothermic event on the DSC thermogram, corresponding to the phase transition from solid to liquid[6].

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the chemical structure of **inotodiol**.

Objective: To obtain ^1H and ^{13}C NMR spectra for the structural confirmation of **inotodiol**.

Materials:

- Pure **inotodiol** (5 mg)
- Deuterated chloroform (CDCl_3)
- NMR spectrometer (e.g., 600 MHz)

Procedure:

- Approximately 5 mg of purified **inotodiol** is dissolved in about 0.7 mL of CDCl_3 [6].

- The solution is transferred to an NMR tube.
- ^1H and ^{13}C NMR spectra are recorded at a specific temperature (e.g., 25 °C) on a high-field NMR spectrometer[6].
- The resulting spectra are processed and analyzed. Key signals confirming the lanostane-type triterpenoid structure include those for angular methyl groups, an olefinic group, an isopentenyl group, and two oxygenated methine groups at C-3 and C-22[6].

Signaling Pathways and Experimental Workflows

The biological activity of **inotodiol** is attributed to its interaction with various cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways and a typical experimental workflow for its isolation.

Signaling Pathways

```
// Nodes Inotodiol [label="Inotodiol", fillcolor="#4285F4", fontcolor="FFFFFF"]; p53 [label="p53 Activation", fillcolor="#FBBC05", fontcolor="#202124"]; p21 [label="p21 (CDKN1A) Upregulation", fillcolor="#34A853", fontcolor="FFFFFF"]; Bax [label="Bax Upregulation", fillcolor="#34A853", fontcolor="FFFFFF"]; Bcl2 [label="Bcl-2 Downregulation", fillcolor="#EA4335", fontcolor="FFFFFF"]; MMP [label="MMP-2/9 Downregulation", fillcolor="#EA4335", fontcolor="FFFFFF"]; Apoptosis [label="Apoptosis Induction", fillcolor="#F1F3F4", fontcolor="#202124"]; CellCycleArrest [label="Cell Cycle Arrest", fillcolor="#F1F3F4", fontcolor="#202124"]; MigrationInvasion [label="Inhibition of Migration & Invasion", fillcolor="#F1F3F4", fontcolor="#202124"];
```

```
// Edges Inotodiol -> p53 [color="#5F6368"]; p53 -> p21 [color="#5F6368"]; p53 -> Bax [color="#5F6368"]; p53 -> Bcl2 [color="#5F6368"]; p53 -> MMP [color="#5F6368"]; p21 -> CellCycleArrest [color="#5F6368"]; Bax -> Apoptosis [color="#5F6368"]; Bcl2 -> Apoptosis [color="#5F6368", arrowhead=tee]; MMP -> MigrationInvasion [color="#5F6368"]; } Inotodiol's anti-cancer p53 signaling pathway.
```

```
// Nodes Inotodiol [label="Inotodiol", fillcolor="#4285F4", fontcolor="FFFFFF"]; MAPK [label="MAPK Activation", fillcolor="#FBBC05", fontcolor="#202124"]; NFkB [label="NF-κB Activation", fillcolor="#FBBC05", fontcolor="#202124"]; ProInflammatory_Cytokines [label="Pro-inflammatory Cytokines\n(TNF-α, IL-6)", fillcolor="#F1F3F4", fontcolor="#202124"];
```

```
// Edges Inotodiol -> MAPK; Inotodiol -> NFkB; MAPK -> ProInflammatory_Cytokines  
[arrowhead=normal, color="#5F6368"]; NFkB -> ProInflammatory_Cytokines  
[arrowhead=normal, color="#5F6368"]; } Inotodiol's anti-inflammatory signaling pathway.
```

```
// Nodes Inotodiol [label="Inotodiol", fillcolor="#4285F4", fontcolor="#FFFFFF"]; PI3K  
[label="PI3K Activation", fillcolor="#FBBC05", fontcolor="#202124"]; Akt [label="Akt  
Phosphorylation", fillcolor="#FBBC05", fontcolor="#202124"]; CD86 [label="CD86 Expression  
on Dendritic Cells", fillcolor="#F1F3F4", fontcolor="#202124"];
```

```
// Edges Inotodiol -> PI3K; PI3K -> Akt; Akt -> CD86; } Inotodiol's PI3K/Akt signaling pathway  
in dendritic cells.
```

Experimental Workflow

```
// Nodes Start [label="Chaga Mushroom Powder", fillcolor="#F1F3F4", fontcolor="#202124"];  
Extraction [label="Solvent Extraction\n(e.g., Ethanol)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; Filtration [label="Filtration & Concentration", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; CrudeExtract [label="Crude Extract", fillcolor="#FBBC05",  
fontcolor="#202124"]; ColumnChromatography [label="Silica Gel Column Chromatography",  
fillcolor="#34A853", fontcolor="#FFFFFF"]; Fractionation [label="Fraction Collection",  
fillcolor="#34A853", fontcolor="#FFFFFF"]; PurityAnalysis [label="Purity Analysis (HPLC)",  
fillcolor="#EA4335", fontcolor="#FFFFFF"]; PureInotodiol [label="High-Purity Inotodiol  
(>97%)", fillcolor="#F1F3F4", fontcolor="#202124"];
```

```
// Edges Start -> Extraction; Extraction -> Filtration; Filtration -> CrudeExtract; CrudeExtract ->  
ColumnChromatography; ColumnChromatography -> Fractionation; Fractionation ->  
PurityAnalysis; PurityAnalysis -> PureInotodiol; } Workflow for the extraction and purification of  
inotodiol.
```

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References

- 1. researchgate.net [researchgate.net]
- 2. Anticancer activity of subfractions containing pure compounds of Chaga mushroom (*Inonotus obliquus*) extract in human cancer cells and in Balbc/c mice bearing Sarcoma-180 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Isolation, Physicochemical Characterization, and Biological Properties of Inotodiol, the Potent Pharmaceutical Oxysterol from Chaga Mushroom - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Isolation, Physicochemical Characterization, and Biological Properties of Inotodiol, the Potent Pharmaceutical Oxysterol from Chaga Mushroom - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Inotodiol | C₃₀H₅₀O₂ | CID 44422314 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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